

In Vivo Administration of CLK8 in Mouse Models: Application Notes and Protocols

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Compound of Interest

Compound Name: CLK8

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These application notes provide a comprehensive overview and detailed protocols for the in vivo administration of the small molecule **CLK8** in mouse models. **CLK8** is a selective inhibitor of the core circadian regulator CLOCK (Circadian Locomotor Output Cycles Kaput), which acts by disrupting the interaction between CLOCK and its transcriptional co-regulator, BMAL1 (Brain and Muscle Arnt-Like 1).^{[1][2][3][4][5]} This interference with the CLOCK/BMAL1 heterodimer leads to an enhanced amplitude of the circadian rhythm without altering its period length.^{[1][2][3]} These characteristics make **CLK8** a valuable research tool for studying the role of CLOCK in circadian rhythm regulation and a potential therapeutic candidate for disorders associated with dampened circadian rhythms.^{[1][3]}

Data Presentation

Table 1: In Vivo Dosing and Administration of CLK8 in Mice

Parameter	Details	Reference
Animal Model	C57BL/6J mice	[1]
Route of Administration	Intraperitoneal (i.p.) injection	[1][2]
Efficacy Dosage	25 mg/kg	[2][5]
Toxicity Study Dosages	5, 25, 300, and 1000 mg/kg (single dose)	[1]
Vehicle/Formulation	5% DMSO, 30% PEG300, 5% Tween 80, 60% Saline/PBS/ddH2O	[5]

Table 2: Observed In Vivo Effects of CLK8 in Mice

Effect	Observation	Reference
Toxicity	No general toxicity observed at single doses up to 1000 mg/kg, as evaluated by mortality, body weight changes, body temperature, clinical signs, food and water consumption, behavior assessment, and gross pathologies.	[1]
Target Engagement	Decreased levels of CLOCK protein in the whole-cell lysate of the mouse liver.	[5]
Specificity	No significant change in the abundance of cytosolic and nuclear BMAL1 and CRY1 in the liver.	[1]
Transcriptional Regulation	Significant change in the transcriptional level of Cry1 in the liver. No significant change in Bmal1 and Clock transcript levels.	[1]
Circadian Rhythm	Enhances the amplitude of the circadian rhythm with no change in the period length.	[2]

Experimental Protocols

Protocol 1: Preparation of CLK8 for In Vivo Administration

This protocol describes the preparation of a **CLK8** solution suitable for intraperitoneal injection in mice.

Materials:

- **CLK8** powder
- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)
- Tween 80
- Sterile saline, phosphate-buffered saline (PBS), or double-distilled water (ddH₂O)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (recommended)

Procedure:

- Calculate the required amount of **CLK8**: Based on the desired dosage (e.g., 25 mg/kg) and the number and weight of the mice to be treated, calculate the total mass of **CLK8** needed.
- Prepare the vehicle solution: In a sterile tube, prepare the vehicle solution by mixing 5% DMSO, 30% PEG300, 5% Tween 80, and 60% saline/PBS/ddH₂O. For example, to prepare 1 mL of vehicle, mix 50 µL of DMSO, 300 µL of PEG300, 50 µL of Tween 80, and 600 µL of saline/PBS/ddH₂O.
- Dissolve **CLK8** in DMSO: First, dissolve the calculated amount of **CLK8** powder in the DMSO portion of the vehicle. Sonication is recommended to aid dissolution.^[5]
- Add PEG300: Add the PEG300 to the **CLK8**/DMSO solution and mix thoroughly until the solution is clear.
- Add Tween 80: Add the Tween 80 and mix until the solution is clear.
- Add Saline/PBS/ddH₂O: Finally, add the saline/PBS/ddH₂O to the mixture and vortex thoroughly to ensure a homogenous solution.

- Storage: The prepared **CLK8** solution should be used immediately. If short-term storage is necessary, it should be kept on ice and protected from light. For longer-term storage of the stock solution in DMSO, it can be stored at -80°C for up to one year.[5]

Protocol 2: In Vivo Administration of CLK8 via Intraperitoneal Injection

This protocol outlines the procedure for administering **CLK8** to mice. All animal procedures should be performed in accordance with institutional and national guidelines for the care and use of laboratory animals.

Materials:

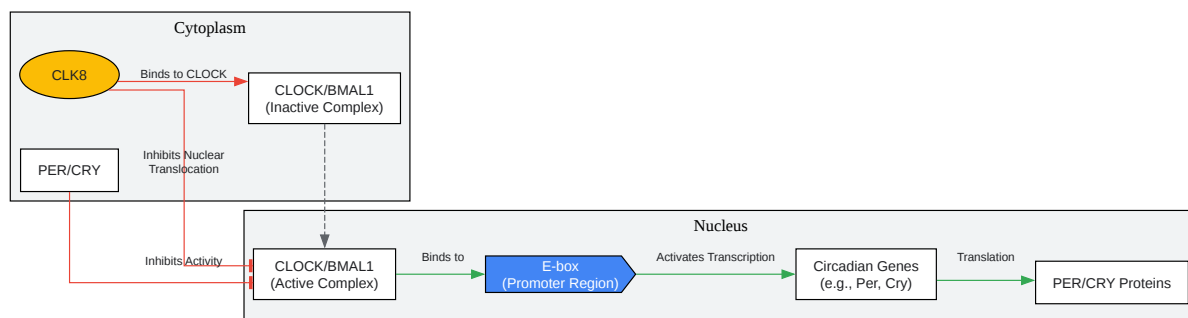
- Prepared **CLK8** solution
- C57BL/6J mice
- Sterile syringes (e.g., 1 mL) and needles (e.g., 27-gauge)
- Animal scale
- 70% ethanol for disinfection

Procedure:

- Animal Preparation: Acclimate the mice to the experimental conditions. Weigh each mouse immediately before injection to accurately calculate the injection volume.
- Calculate Injection Volume: Based on the mouse's weight and the desired dosage (e.g., 25 mg/kg), calculate the volume of the **CLK8** solution to be injected. For example, for a 20 g mouse and a 25 mg/kg dose, the total dose is 0.5 mg. If the concentration of the prepared **CLK8** solution is 2.5 mg/mL, the injection volume would be 200 µL.
- Injection Procedure:
 - Restrain the mouse securely.

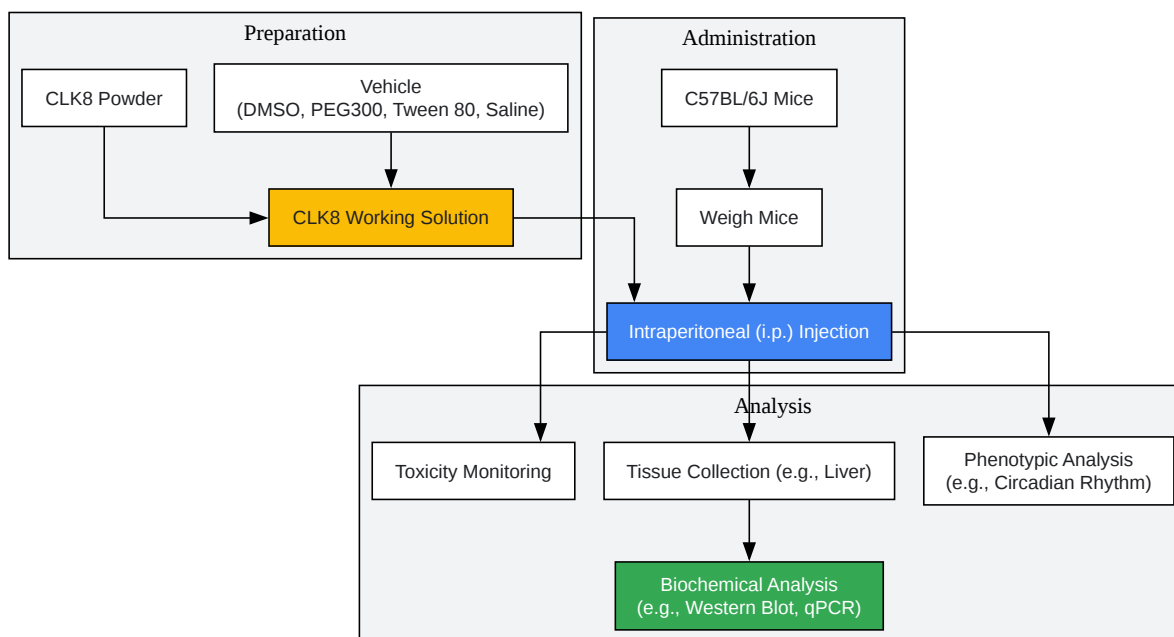
- Locate the injection site in the lower right or left quadrant of the abdomen, avoiding the midline to prevent damage to the bladder or cecum.
- Disinfect the injection site with 70% ethanol.
- Insert the needle at a 15-30 degree angle and inject the calculated volume of the **CLK8** solution into the peritoneal cavity.
- Post-Injection Monitoring: Monitor the mice for any adverse reactions following the injection. General toxicity can be evaluated by observing mortality, body weight changes, body temperature, clinical signs, food and water consumption, and behavior.[1]

Visualizations



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Caption: Mechanism of **CLK8** action on the core circadian clock machinery.



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Caption: Experimental workflow for in vivo administration and analysis of **CLK8**.

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- To cite this document: BenchChem. [In Vivo Administration of CLK8 in Mouse Models: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2986779#in-vivo-administration-of-clk8-in-mouse-models]

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